

# sinapaldehyde stability light sensitive storage

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## Compound Focus: Sinapaldehyde

CAS No.: 4206-58-0

Cat. No.: S622075

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## Stability Profile of Sinapaldehyde

The table below summarizes the key stability factors and storage conditions for **Sinapaldehyde** based on manufacturer and chemical data sheet information.

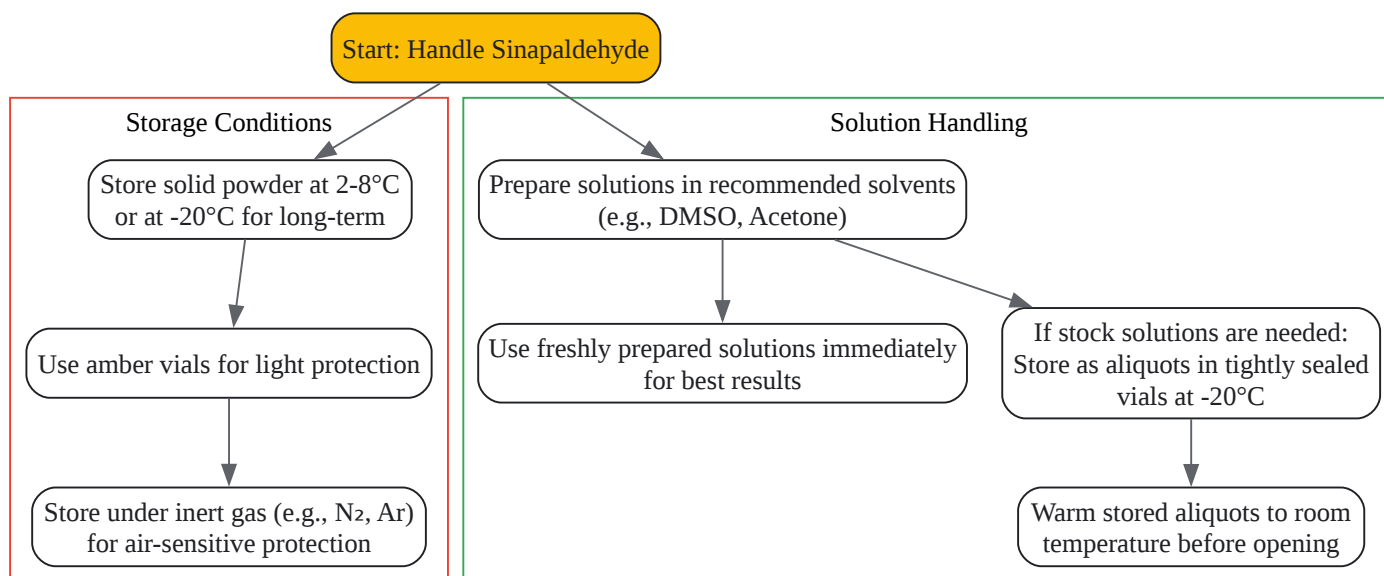
Factor	Condition / Specification	Citation
General Stability	Air Sensitive, Light Sensitive	[1] [2]
Recommended Storage	2-8°C; In an amber vial, -20°C freezer, under inert atmosphere	[1] [2]
Solubility	Soluble in DMSO, Acetone, Chloroform, Methanol, Ethyl Acetate, Dichloromethane	[1] [3]
Physical Form	Solid Powder	[3]

## Stability Consequences & Handling Protocols

Understanding the "why" behind the storage rules is crucial for troubleshooting. The degradation of **Sinapaldehyde** and related compounds primarily occurs through two pathways:

- **Light-Induced Isomerization and Dimerization:** Exposure to light, especially in solution, can cause structural changes. A study on similar stilbene compounds (like resveratrol and viniferin) found that **light stress conditions** led to dimerization and photoisomerization, transforming the *trans*- isomer into a *cis*- isomer [4]. This can significantly alter the compound's biological activity and experimental results.
- **Oxidation:** Being **air-sensitive**, **Sinapaldehyde** can degrade upon exposure to oxygen in the air [1] [2].

The following workflow outlines the best practices for handling and storing **Sinapaldehyde** to prevent degradation:



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## Technical Support FAQs

Here are answers to some frequently asked questions in a technical support context:

**Q: What is the best way to store Sinapaldehyde stock solutions?** **A:** Prepare stock solutions in a suitable, pure solvent like DMSO. It is recommended to **aliquot the solution** into small, tightly sealed vials

(preferably amber-colored) and **store them at -20°C** [3]. This minimizes freeze-thaw cycles and exposure to air and light, preserving stability for up to two weeks [3]. Always allow the vial to warm to room temperature before opening to prevent condensation.

**Q: My experimental results with Sinapaldehyde seem inconsistent. What could be the cause? A:** Inconsistency is a classic sign of compound degradation. First, verify your storage and handling procedures against the protocols above. Check the age of your stock solutions; if they are more than two weeks old, even when stored at -20°C, degradation is likely [3]. For the solid compound, ensure it has been stored in the dark and under inert atmosphere if possible [1] [2].

**Q: Are there any specific safety hazards associated with Sinapaldehyde? A:** Yes. According to its safety data, **Sinapaldehyde** is classified as an irritant. It carries the GHS warning symbol and has hazard statements indicating it causes **skin and eye irritation and may cause respiratory irritation** (H315, H319, H335) [1]. Always use appropriate personal protective equipment (PPE) and work in a well-ventilated area.

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## References

1. SINAPINALDEHYDE | 4206-58-0 [chemicalbook.com]
2. Sinapaldehyde | 20649-43-8 [chemicalbook.com]
3. Sinapaldehyde | CAS:20649-43-8 | Manufacturer ChemFaces [chemfaces.com]
4. Stability testing of resveratrol and viniferin obtained from ... [nature.com]

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